

An In-depth Technical Guide to Methyl 5-nitroquinoline-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 5-nitroquinoline-3-carboxylate*

Cat. No.: *B15045857*

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This guide provides a comprehensive technical overview of **Methyl 5-nitroquinoline-3-carboxylate**, a heterocyclic compound of significant interest to researchers, scientists, and professionals in drug development. We will delve into its chemical structure, physicochemical properties, synthesis methodologies, and potential applications, with a focus on the scientific principles and experimental causality that underpin its study.

Core Molecular Structure and Properties

Methyl 5-nitroquinoline-3-carboxylate is a derivative of quinoline, a heterocyclic aromatic organic compound with the chemical formula C_9H_7N .^[1] The structure is characterized by a nitro group ($-NO_2$) at the 5-position and a methyl carboxylate group ($-COOCH_3$) at the 3-position of the quinoline ring system.

Chemical Identity

- IUPAC Name: **methyl 5-nitroquinoline-3-carboxylate**
- CAS Number: 888-60-8^[2]

- Molecular Formula: $C_{11}H_8N_2O_4$ ^[2]
- Molecular Weight: 232.19 g/mol

Physicochemical Properties

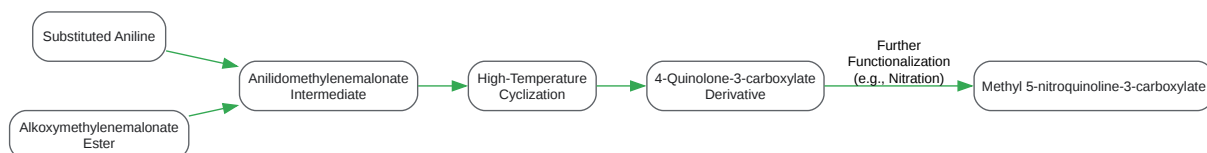
A summary of the key physicochemical properties is presented in the table below. These properties are crucial for understanding the compound's behavior in various experimental settings, including its solubility, stability, and suitability for analytical characterization.

Property	Value	Source
Physical Form	White to Pale-yellow to Yellow-brown Solid	^[3]
Melting Point	71-73 °C (for 5-nitroquinoline)	^[4]
Water Solubility	Log10 of Water solubility in mol/l: -4.17 (Calculated for 5-nitro-8-methylquinoline)	^[5]
Octanol/Water Partition Coefficient (logP)	2.451 (Calculated for 5-nitro-8-methylquinoline)	^[5]

Note: Experimental data for **Methyl 5-nitroquinoline-3-carboxylate** is limited. The provided melting point and solubility data are for structurally related compounds and should be considered as estimates.

Structural Visualization

The 2D chemical structure of **Methyl 5-nitroquinoline-3-carboxylate** is depicted below.



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Caption: Generalized workflow for the synthesis of quinoline derivatives via the Gould-Jacobs reaction.

Experimental Protocol: A Representative Synthesis

While a specific protocol for **Methyl 5-nitroquinoline-3-carboxylate** is not readily available, a general procedure based on the Gould-Jacobs reaction for a substituted 4-quinolone-3-carboxylate is outlined below. [6] This serves as a foundational method that can be adapted by a skilled synthetic chemist.

Step 1: Condensation to form Diethyl Anilinomethylene Malonate

- Method A (Microwave Irradiation):
 - Combine a 4-substituted aniline (2 mmol) and diethyl ethoxymethylidenemalonate (EMME) (2 mmol) in a microwave-safe vessel. [6] 2. Irradiate the neat mixture at 170 °C and 850 W for approximately 7 minutes. [6] 3. Cool the mixture to room temperature, at which point a solid product should form.
 - Recrystallize the solid from an appropriate solvent.
- Method B (Conventional Heating):
 - Reflux a mixture of a 4-substituted aniline (3 mmol) and EMME (3 mmol) in anhydrous ethanol (10 mL) for 2 hours. [6] 2. Cool the mixture to room temperature to induce crystallization.
 - If the product does not precipitate, evaporate the ethanol.

Step 2: Cyclization to Ethyl 4-quinolone-3-carboxylate

- This step typically requires high temperatures and can be facilitated by a catalyst such as Eaton's reagent (a solution of phosphorus pentoxide in methanesulfonic acid). [6] The use of Eaton's reagent allows for milder reaction conditions compared to traditional methods that employ high-boiling solvents like diphenyl ether. [6] Step 3: Nitration and Esterification

- Following the formation of the quinolone core, subsequent nitration would be required to introduce the nitro group at the 5-position. The specific nitrating agent and reaction conditions would need to be carefully selected to achieve the desired regioselectivity.
- Finally, if the ester at the 3-position is not already a methyl ester, transesterification or hydrolysis followed by esterification with methanol would be necessary to yield the final product.

Spectroscopic Characterization

The structural elucidation of **Methyl 5-nitroquinoline-3-carboxylate** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum would provide information about the number and chemical environment of the hydrogen atoms in the molecule. Key expected signals would include those for the aromatic protons on the quinoline ring and the singlet for the methyl ester protons.
- ^{13}C NMR: The carbon NMR spectrum would reveal the number of unique carbon environments. Expected signals would include those for the aromatic carbons, the carbonyl carbon of the ester, and the methyl carbon.

Infrared (IR) Spectroscopy

The IR spectrum is valuable for identifying key functional groups.

Functional Group	Characteristic Absorption Band (cm^{-1})
N-O Stretch (Nitro group)	1550 and 1400 ("Walrus teeth" bands)
C=O Stretch (Ester)	1730-1750 (Strong)
C-O Stretch (Ester)	1000-1300
Aromatic C-H Stretch	3000-3150
Aromatic C-H Bend	600-900 (Strong)

Source: Adapted from general IR absorption data.[\[7\]](#)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of the compound and can provide information about its fragmentation pattern, which aids in structural confirmation. The high-resolution mass spectrum (HRMS) would be expected to show a molecular ion peak corresponding to the exact mass of $C_{11}H_8N_2O_4$.

Reactivity and Potential Applications

The chemical reactivity of **Methyl 5-nitroquinoline-3-carboxylate** is influenced by the electron-withdrawing nature of both the nitro and methyl carboxylate groups. The nitro group, in particular, has a significant impact on the electronic properties of the quinoline ring system.

Chemical Reactivity

- **Nucleophilic Aromatic Substitution:** The presence of the nitro group activates the quinoline ring towards nucleophilic attack. Reactions of nucleophilic substitution of hydrogen in 5-nitroquinolines have been described, often proceeding at the ortho-position to the nitro group. [\[8\]](#)* **Reduction of the Nitro Group:** The nitro group can be reduced to an amino group, which can then be further functionalized. [\[9\]](#) This transformation opens up a wide range of synthetic possibilities for creating diverse derivatives.

Applications in Medicinal Chemistry

The quinoline scaffold is a "privileged structure" in drug discovery, meaning it is a molecular framework that is frequently found in biologically active compounds. [\[10\]](#) Quinoline derivatives have demonstrated a broad spectrum of pharmacological activities, including:

- Antimalarial
- Anticancer
- Antibacterial
- Antiviral

- Anti-inflammatory

The specific substitution pattern of **Methyl 5-nitroquinoline-3-carboxylate** makes it an interesting candidate for further investigation and as a starting material for the synthesis of novel therapeutic agents. [1][11][12]

Conclusion

Methyl 5-nitroquinoline-3-carboxylate is a synthetically accessible heterocyclic compound with a chemical structure that suggests potential for a variety of chemical transformations and biological activities. A thorough understanding of its synthesis, guided by established methods like the Gould-Jacobs reaction, and its comprehensive characterization using modern spectroscopic techniques are essential for unlocking its full potential in research and drug development. The insights provided in this guide are intended to serve as a valuable resource for scientists working with this and related quinoline derivatives.

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